

Alfaprostol in Veterinary Medicine: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Alfaprostol*
CAS No.: 74176-31-1
Cat. No.: B1665698

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For Researchers, Scientists, and Drug Development Professionals

Alfaprostol, a synthetic analogue of prostaglandin F2 α (PGF2 α), serves as a potent luteolytic agent in veterinary medicine.[1][2] Its primary function is to induce the regression of the corpus luteum, leading to a decrease in progesterone levels.[3] This action is pivotal in the management of reproductive cycles and the treatment of certain reproductive disorders in various animal species. This document provides detailed application notes, experimental protocols, and visual representations of its mechanism and use.

Application Notes

Estrus Synchronization in Cattle

Alfaprostol is widely used to synchronize estrus in beef and dairy cattle, facilitating fixed-time artificial insemination (AI) programs and improving breeding efficiency.[4][5][6] By inducing luteolysis in cycling animals with a mature corpus luteum, **Alfaprostol** brings a group of cows into estrus at a predictable time.[4]

- Indications:

- Synchronization of estrus in cycling cows and heifers.
- Use in conjunction with other hormones like GnRH and progestins for more precise control of ovulation.[5]
- Administration: Intramuscular injection.[1]
- Expected Outcome: Estrus is typically observed within 2-5 days following injection in responsive animals.[4]

Treatment of Pyometra in Dogs

Pyometra, a severe uterine infection, is a life-threatening condition in intact female dogs.[7] Medical management with prostaglandin analogues like **Alfaprostol** can be an alternative to ovariohysterectomy, especially in breeding animals.[7][8] **Alfaprostol** stimulates uterine contractions and promotes the expulsion of purulent uterine contents.[3][8] It is crucial to ensure the cervix is open to allow for uterine drainage.[8]

- Indications:
 - Medical management of open-cervix pyometra.[8]
- Administration: Subcutaneous or intramuscular injection.
- Important Considerations:
 - Should not be used in cases of closed-cervix pyometra due to the risk of uterine rupture.[8]
 - Concurrent antibiotic therapy is essential.[3]
 - Potential side effects include panting, restlessness, vomiting, and defecation.[8]

Induction of Parturition in Sows

In swine production, **Alfaprostol** is used to induce farrowing, allowing for better management and supervision of parturition.[9] This practice can help to reduce stillbirth rates and improve piglet survival.

- Indications:
 - Induction of farrowing in sows close to their expected parturition date.
- Administration: Intramuscular injection.[\[1\]](#)
- Expected Outcome: The majority of treated sows will farrow within 22-30 hours of administration.[\[9\]](#)

Termination of Pregnancy

Alfaprostol can be used to terminate pregnancy in various species, including dogs and cats, by inducing luteolysis and subsequent expulsion of the fetuses.[\[10\]](#)[\[11\]](#)

- Indications:
 - Termination of unwanted pregnancies.
- Administration: Subcutaneous or intramuscular injection.
- Important Considerations:
 - Efficacy is dependent on the stage of gestation.
 - Often used in combination with other drugs like cabergoline to improve success rates.[\[12\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data related to the use of **Alfaprostol** and other prostaglandin analogues in veterinary medicine.

Table 1: Recommended Dosages of **Alfaprostol**

Species	Indication	Dosage	Route of Administration	Reference
Cow	Estrus Synchronization	1.5 mg per 100 kg bodyweight	Intramuscular	[1]
Sow	Induction of Parturition	2.0 mg per sow	Intramuscular	[1]
Mare	Estrus Synchronization	3.0 mg per mare	Intramuscular	[1]
Dog	Termination of Pregnancy	10 µg/kg	Subcutaneous	[12]

Table 2: Efficacy of Estrus Synchronization Protocols in Beef Cows

Protocol	Estrous Response (within 5 days)	Synchronized Conception Rate	Reference
Norgestomet-Alfaprostol	64.0%	74.5%	[13]
Syncro-Mate B	78.6%	62.5%	[13]
Untreated Controls	27.1%	N/A	[13]

Table 3: Efficacy of Pregnancy Termination Protocols in Dogs

Protocol	Abortion Rate	Reference
Cabergoline + Alfaprostol (single dose)	83.3%	[12]
Cabergoline + Alfaprostol (two doses)	77.7%	[12]
Cabergoline + Alfaprostol + Misoprostol	100%	[12]

Experimental Protocols

Protocol 1: Estrus Synchronization in Beef Cows using Norgestomet-Alfaprostol

Objective: To synchronize estrus in a herd of beef cows to facilitate artificial insemination.

Materials:

- Norgestomet implants (6 mg)
- **Alfaprostol** solution for injection
- Implant applicator and removal tools
- Syringes and needles
- Estrus detection aids (e.g., tail paint, heat patches)
- Record-keeping materials

Methodology:

- Day 0: Insert a 6 mg Norgestomet implant subcutaneously in the ear of each cow.
- Day 14: Remove the Norgestomet implant.
- Day 30: Administer a 6 mg intramuscular injection of **Alfaprostol**.
- Estrus Detection: Beginning 24 hours after **Alfaprostol** injection, monitor cows for signs of estrus at least twice daily for the next 5 days.
- Artificial Insemination: Inseminate cows approximately 12 hours after the onset of standing heat.
- Data Collection: Record the timing of estrus, insemination, and subsequent pregnancy status for each cow.

Protocol 2: Medical Management of Open-Cervix Pyometra in Dogs

Objective: To medically treat a bitch diagnosed with open-cervix pyometra.

Materials:

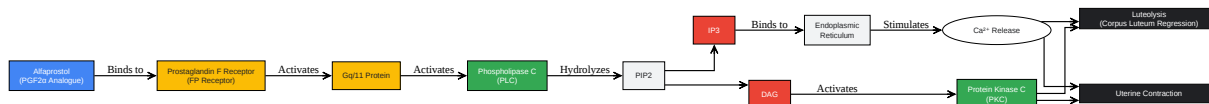
- **Alfaprostol** solution for injection
- Broad-spectrum antibiotics
- Intravenous fluids and administration set
- Syringes and needles
- Ultrasound equipment
- Complete blood count (CBC) and serum chemistry analyzer
- Vaginal swabs for cytology and culture

Methodology:

- Initial Assessment:
 - Perform a complete physical examination, including abdominal palpation.
 - Collect blood for CBC and serum chemistry analysis.
 - Perform abdominal ultrasonography to confirm the diagnosis and assess uterine size and contents.
 - Collect a vaginal swab for cytology and bacterial culture with antibiotic sensitivity testing.
- Stabilization:
 - Initiate intravenous fluid therapy to correct dehydration and electrolyte imbalances.
 - Administer broad-spectrum antibiotics pending culture and sensitivity results.

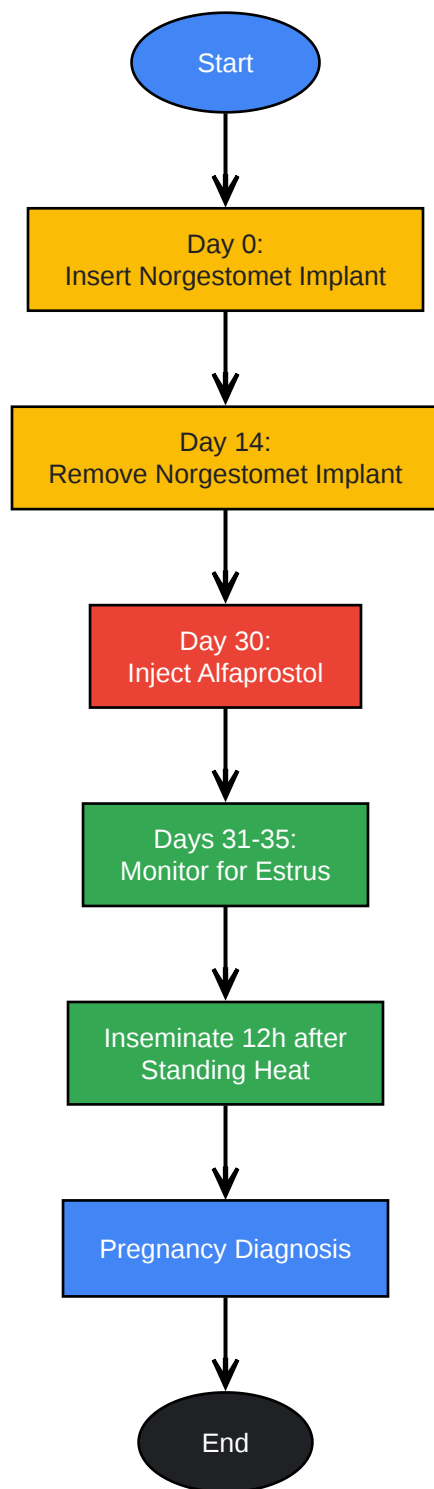
- **Alfaprostol Administration:**
 - Administer **Alfaprostol** at a low initial dose to assess for side effects.
 - Gradually increase the dosage as tolerated. A common starting point for similar prostaglandins is 0.1 mg/kg subcutaneously every 12 hours, increasing to 0.2 mg/kg.[8]
- **Monitoring:**
 - Monitor the patient closely for side effects such as vomiting, diarrhea, panting, and restlessness.
 - Monitor for evidence of uterine discharge.
 - Repeat ultrasound examinations every 2-3 days to assess the reduction in uterine diameter.
 - Continue treatment for 7-10 days or until the uterus has returned to a normal size.[8]
- **Follow-up:**
 - Repeat CBC and serum chemistry to monitor for resolution of systemic illness.
 - Advise the owner that recurrence is possible in subsequent heat cycles and that ovariohysterectomy is the only permanent cure.[7]

Visualizations



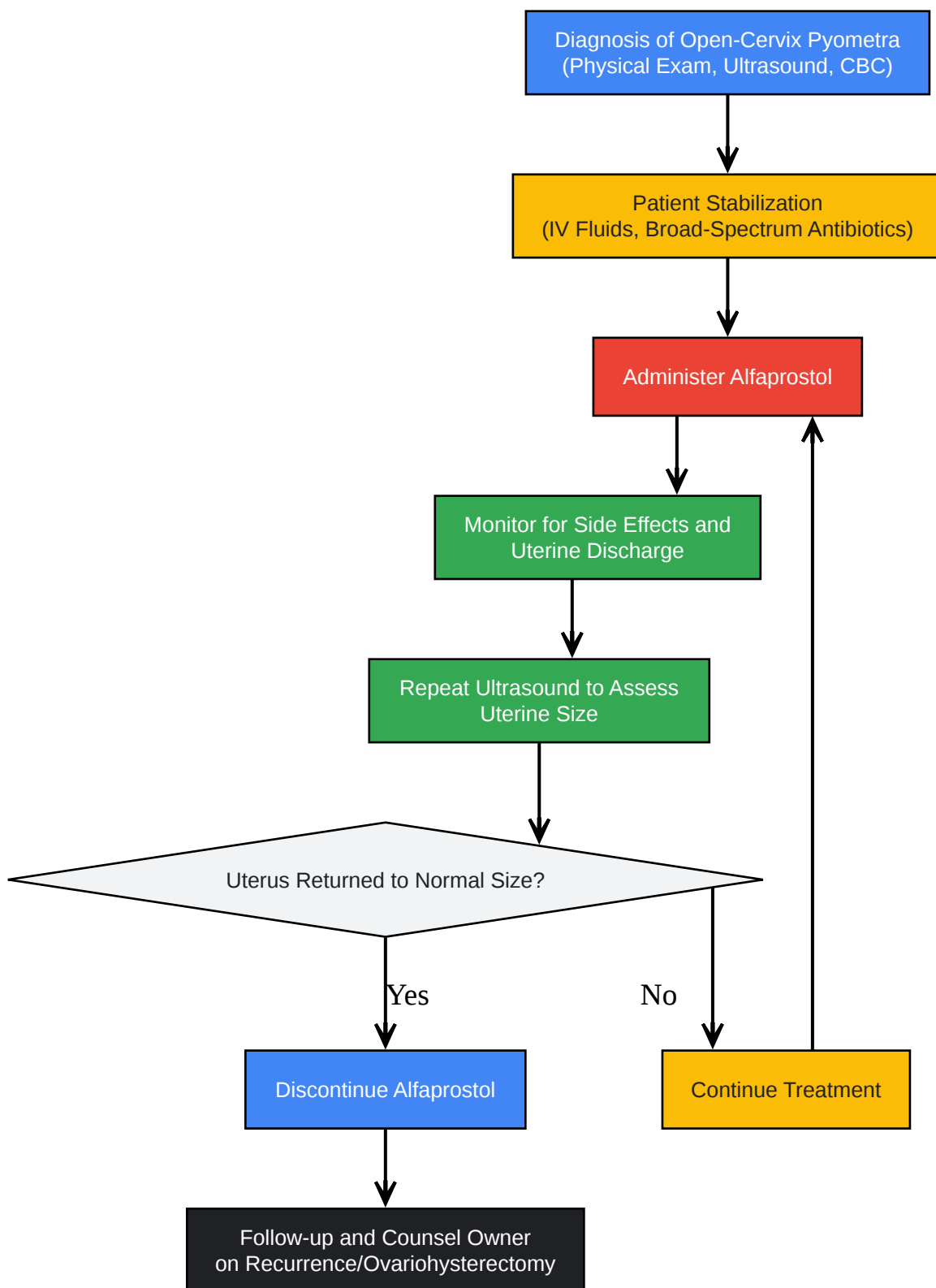
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Caption: **Alfaprostol** Signaling Pathway.



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Caption: Estrus Synchronization Workflow in Cattle.



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Caption: Medical Management of Pyometra Workflow.

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References

- [1. ema.europa.eu](https://ema.europa.eu) [ema.europa.eu]
- [2. Alfaprostol - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. dvm360.com](https://dvm360.com) [dvm360.com]
- [4. iowabeefcenter.org](https://iowabeefcenter.org) [iowabeefcenter.org]
- [5. fieldreport.caes.uga.edu](https://fieldreport.caes.uga.edu) [fieldreport.caes.uga.edu]
- [6. Estrous Synchronization in Cattle | Mississippi State University Extension Service](https://extension.msstate.edu) [extension.msstate.edu]
- [7. Medical Management of Pyometra in Dogs: Treatment & Best Practices](https://veteducation.com) [veteducation.com]
- [8. Pharmacologic Advances in Canine and Feline Reproduction - PMC](https://pubmed.ncbi.nlm.nih.gov/28111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/28111111/)]
- [9. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [10. Prevention or Termination of Pregnancy in Bitches and Queens - Management and Nutrition - MSD Veterinary Manual](https://www.msdvetmanual.com) [[msdvetmanual.com](https://www.msdvetmanual.com)]
- [11. - VIN](https://www.vin.com) [[vin.com](https://www.vin.com)]
- [12. Intravaginal application of misoprostol improves pregnancy termination with cabergoline and alfaprostol in dogs - PubMed](https://pubmed.ncbi.nlm.nih.gov/28111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/28111111/)]
- [13. Synchronization of estrus in beef cows with Norgestomet-Alfaprostol or Syncro-Mate B - PubMed](https://pubmed.ncbi.nlm.nih.gov/28111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/28111111/)]
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